

Synthesis and Characterization of Dimethyl 2-Aminoterephthalate: A Technical Guide

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Compound of Interest

Compound Name: Dimethyl 2-
[(chloroacetyl)amino]terephthalate

CAS No.: 325763-68-6

Cat. No.: B1299347

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Executive Summary & Strategic Importance

Dimethyl 2-aminoterephthalate (H₂ATA dimethyl ester, CAS 5372-81-6) is a critical bifunctional intermediate.^[1] Its structural duality—possessing both an electron-rich aniline moiety and two electrophilic ester groups—makes it a linchpin in the synthesis of functionalized Metal-Organic Frameworks (MOFs), specifically the UiO-66-NH₂ series, and high-performance azo pigments.^[1]

In drug development, this precursor serves as a scaffold for benzimidazole-based therapeutics and neurokinin-2 receptor antagonists.^[1] The purity of this intermediate directly correlates to the defect density in subsequent MOF crystallization and the yield of pharmaceutical active ingredients (APIs).

This guide details a high-fidelity synthesis protocol prioritizing yield (>95%) and scalability, moving beyond generic textbook descriptions to provide a self-validating experimental workflow.

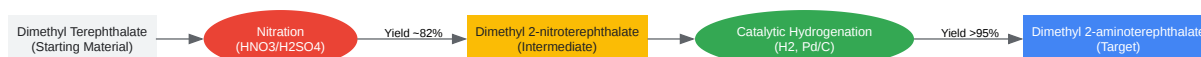
Retrosynthetic Analysis & Pathway Selection

To ensure operational success, we must understand the chemical lineage. The optimal route avoids the direct esterification of 2-aminoterephthalic acid due to the high cost of the acid precursor and potential for polymerization. Instead, we utilize a Nitration-Reduction sequence starting from the commodity chemical dimethyl terephthalate (DMT).[2]

Reaction Logic

- **Electrophilic Aromatic Substitution:** Nitration of DMT introduces the nitrogen source. The ester groups direct the nitro group to the ortho position relative to one ester (and meta to the other), but due to symmetry, only one mono-nitro product is favored.
- **Chemo-selective Reduction:** The nitro group is reduced to an amine without affecting the ester functionalities.[1] Catalytic hydrogenation is selected over chemical reductants (Fe/HCl or SnCl₂) to minimize metal waste and simplify workup.

Reaction Scheme (DOT Visualization)



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Caption: Step-wise conversion from Dimethyl Terephthalate to Dimethyl 2-aminoterephthalate via nitration and hydrogenation.

Experimental Protocol: Catalytic Hydrogenation

This protocol is designed for a standard high-pressure laboratory reactor (Parr or similar). If an autoclave is unavailable, see Section 3.2 for the Iron/Ammonium Chloride alternative.

Primary Method: Pd/C Catalyzed Hydrogenation

Rationale: This method offers the highest atom economy and easiest purification (filtration + evaporation).

Reagents:

- Dimethyl 2-nitroterephthalate (10.0 g, 41.8 mmol)[1]
- Palladium on Carbon (Pd/C), 10 wt.[3] % loading (0.5 g, 5 wt% equivalent)
- Solvent: Methanol or Isopropanol (100 mL, anhydrous preferred)
- Hydrogen gas (H₂)

Step-by-Step Workflow:

- Charge: In a clean, dry hydrogenation vessel, dissolve 10.0 g of dimethyl 2-nitroterephthalate in 100 mL of methanol. Sonicate briefly to ensure full dissolution.
- Catalyst Addition: Carefully add 0.5 g of 10% Pd/C. Safety Note: Pd/C can ignite methanol vapor in air. Add the catalyst as a slurry in water or under an inert argon blanket.
- Purge: Seal the reactor. Purge with Nitrogen (N₂) three times (pressurize to 50 psi, vent) to remove oxygen.
- Reaction: Pressurize with Hydrogen (H₂) to 50 psi (approx. 3.4 bar). Heat the system to 40-50°C. Stir vigorously (1000 rpm) to overcome gas-liquid mass transfer limitations.
- Monitoring: The reaction is typically complete within 2–4 hours. Monitor H₂ uptake; cessation of pressure drop indicates completion.[1] Verify by TLC (Hexane:Ethyl Acetate 3:1); the starting nitro spot (R_f ~0.6) should disappear, replaced by the fluorescent amine spot (R_f ~0.4).
- Workup:
 - Cool to room temperature.[4]
 - Vent H₂ and purge with N₂.
 - Filter the mixture through a Celite pad to remove Pd/C. Do not let the catalyst cake dry out completely to prevent pyrophoric ignition.

- Concentrate the filtrate under reduced pressure (Rotavap) to yield a yellow crystalline solid.

Alternative Method: Fe/NH₄Cl Reduction (Lab Scale)

Rationale: Suitable for labs lacking high-pressure hydrogenation equipment.^[1]

- Suspend dimethyl 2-nitroterephthalate (5.0 g) in Ethanol/Water (3:1, 100 mL).
- Add Ammonium Chloride (NH₄Cl, 5.0 g) and Iron powder (Fe, 5.0 g, <325 mesh).
- Reflux at 80°C for 2 hours. The solution will turn dark.
- Hot filter through Celite to remove iron oxides.
- Cool filtrate to precipitate the product or extract with Ethyl Acetate.

Characterization & Validation Criteria

To ensure the material is suitable for sensitive applications like MOF synthesis, it must meet specific spectral benchmarks.

Nuclear Magnetic Resonance (NMR)

The amine protons are exchangeable and broad, while the methyl esters appear as sharp singlets.

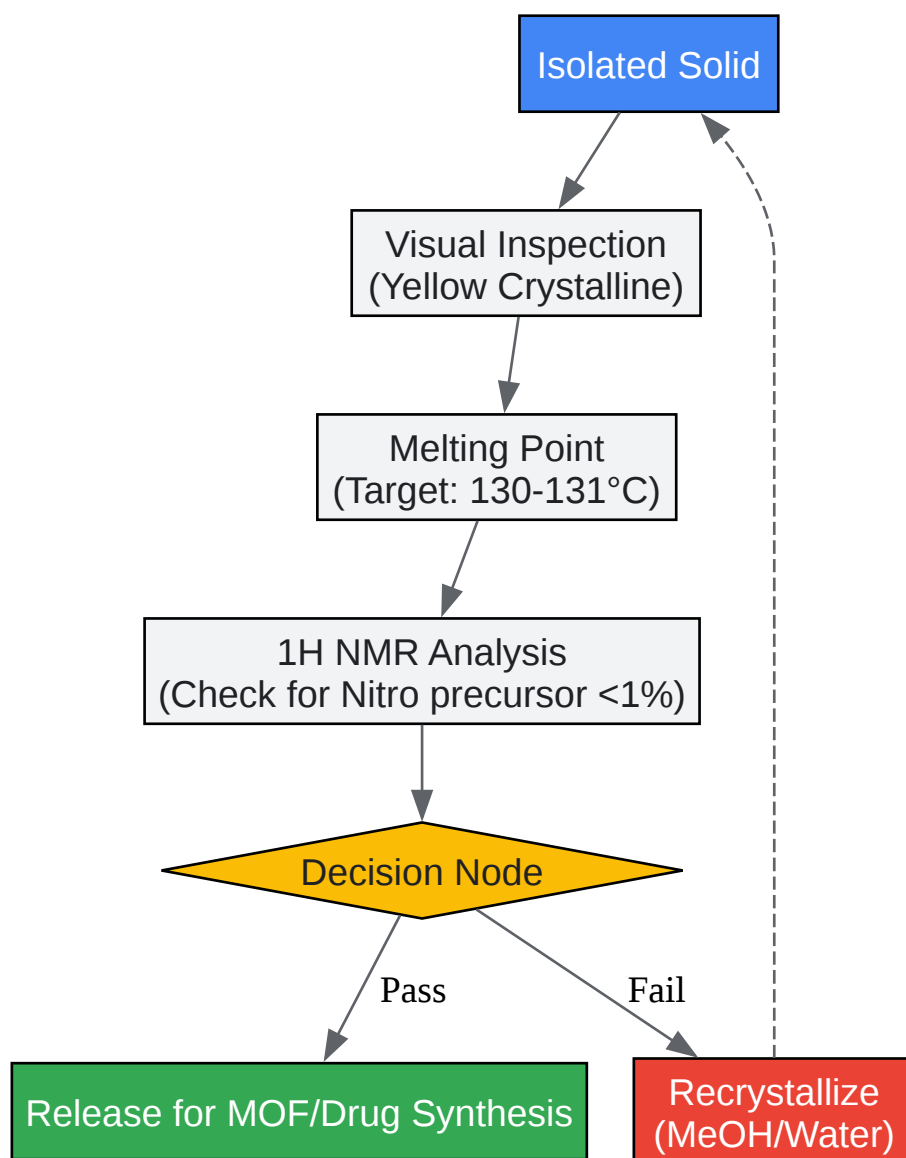
Table 1: ¹H NMR Data (400 MHz, DMSO-d₆)

Assignment	Chemical Shift (δ , ppm)	Multiplicity	Integration	Notes
Ar-H (C3)	7.80	Doublet (J=8.8 Hz)	1H	Ortho to ester, meta to amine
Ar-H (C6)	7.45	Singlet	1H	Ortho to amine (shielded)
Ar-H (C5)	7.05	Doublet (J=8.8 Hz)	1H	Ortho to ester
-NH ₂	6.80 - 6.90	Broad Singlet	2H	Disappears on D ₂ O shake
-OCH ₃	3.84	Singlet	3H	Ester methyl
-OCH ₃	3.82	Singlet	3H	Ester methyl

Physical & Spectroscopic Properties[5]

- Appearance: Bright yellow crystalline powder.
- Melting Point: 130–131 °C (Lit. 129–131 °C). Narrow range indicates high purity.[1]
- Mass Spectrometry (ESI+): [M+H]⁺ calculated: 210.07; found: 210.1.

Quality Control Workflow (DOT Visualization)



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Caption: Quality Control decision tree ensuring precursor integrity before downstream application.

Troubleshooting & Optimization

- Issue: Incomplete Conversion.
 - Cause: Catalyst poisoning or insufficient H₂ mass transfer.
 - Fix: Increase stirring speed to >1000 rpm; use fresh catalyst.

- Issue: Reddish Coloration.
 - Cause: Oxidation of the amine or residual azo-impurities.[\[1\]](#)
 - Fix: Recrystallize from hot methanol with a dash of activated charcoal.
- Issue: Low Yield in Fe reduction.
 - Cause: Product trapped in iron oxide sludge.
 - Fix: Wash the Celite cake thoroughly with hot ethyl acetate.

Safety & Handling (E-E-A-T)

- Toxicity: Classified as an irritant.[\[1\]](#) H315 (Causes skin irritation), H319 (Causes serious eye irritation).
- Environmental: Aquatic Chronic 2 (Toxic to aquatic life with long-lasting effects).[\[1\]](#) Avoid release to drains.
- Handling:
 - Dust: Use N95 or P100 respiratory protection; the fine powder is easily inhaled.[\[1\]](#)
 - Catalyst: Dry Pd/C is pyrophoric. Always keep wet with solvent or water.

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